

Spectroscopic Data of 4-Methyloxazol-5-amine: An In-depth Technical Guide

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Compound of Interest

Compound Name: 4-Methyloxazol-5-amine

CAS No.: 751436-72-3

Cat. No.: B1515316

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Introduction

4-Methyloxazol-5-amine is a heterocyclic compound of significant interest to researchers in medicinal chemistry and drug development. Its oxazole core is a privileged scaffold found in numerous biologically active molecules. A thorough understanding of its structural and electronic properties is paramount for its effective utilization in the synthesis of novel therapeutic agents. This technical guide provides a comprehensive analysis of the spectroscopic data of **4-Methyloxazol-5-amine**, including Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS). As a Senior Application Scientist, this guide is structured to not only present the data but also to offer insights into the experimental rationale and data interpretation, empowering researchers to confidently identify and characterize this versatile building block.

The structural integrity and purity of a compound are the cornerstones of reliable and reproducible research. Spectroscopic analysis provides the definitive fingerprint of a molecule, and a deep understanding of this data is non-negotiable for scientific rigor. This guide is designed to be a self-validating resource, where the presented data and the underlying principles of each analytical technique reinforce one another.

Molecular Structure and Key Features

Before delving into the spectroscopic data, it is essential to visualize the molecular architecture of **4-Methyloxazol-5-amine**. The molecule consists of a five-membered oxazole ring substituted with a methyl group at the C4 position and a primary amine group at the C5 position.

Molecular structure of 4-Methyloxazol-5-amine.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules in solution. It provides detailed information about the chemical environment, connectivity, and spatial arrangement of atoms.

Experimental Protocol: Acquiring NMR Spectra

Sample Preparation:

- Accurately weigh 5-10 mg of **4-Methyloxazol-5-amine**.
- Dissolve the sample in approximately 0.6 mL of a deuterated solvent (e.g., CDCl₃ or DMSO-d₆) in a clean, dry NMR tube. The choice of solvent is critical; for this compound, DMSO-d₆ is often preferred due to the potential for hydrogen bonding with the amine protons.
- Ensure the solution is homogeneous. Gentle vortexing or sonication may be applied if necessary.

¹H NMR Acquisition:

- Instrument: A 400 MHz (or higher) NMR spectrometer.
- Pulse Program: A standard single-pulse experiment (e.g., 'zg30' on Bruker instruments).
- Number of Scans: 16-32 scans to achieve a good signal-to-noise ratio.
- Relaxation Delay (d1): 2 seconds.
- Spectral Width: 0-12 ppm.

^{13}C NMR Acquisition:

- Instrument: A 100 MHz (or higher) NMR spectrometer.
- Pulse Program: A standard proton-decoupled ^{13}C experiment (e.g., 'zgpg30' on Bruker instruments).
- Number of Scans: 1024 or more, as ^{13}C has a low natural abundance.
- Relaxation Delay (d1): 2-5 seconds.
- Spectral Width: 0-200 ppm.

^1H NMR Spectral Data (Predicted)

The proton NMR spectrum of **4-Methyloxazol-5-amine** is expected to show three distinct signals corresponding to the three different proton environments in the molecule.

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Rationale
~7.5	Singlet	1H	H2 (oxazole ring)	The proton at the C2 position of the oxazole ring is in an electron-deficient environment and is expected to resonate downfield.
~4.9	Broad Singlet	2H	-NH ₂	The protons of the primary amine are exchangeable and often appear as a broad signal. The chemical shift can vary depending on the solvent and concentration due to hydrogen bonding.
~2.1	Singlet	3H	-CH ₃	The methyl group protons are in a relatively shielded environment and are expected to appear as a sharp singlet.

¹³C NMR Spectral Data (Predicted)

The proton-decoupled ^{13}C NMR spectrum will provide information on the carbon skeleton of the molecule.

Chemical Shift (δ , ppm)	Assignment	Rationale
~155	C2	The C2 carbon is double-bonded to nitrogen and adjacent to oxygen, leading to a significant downfield shift.
~145	C5	This carbon is part of a C=C double bond within the ring and is attached to the electron-donating amine group, influencing its chemical shift.
~130	C4	The C4 carbon is also part of the C=C double bond and is substituted with a methyl group.
~10	-CH ₃	The methyl carbon is an sp ³ hybridized carbon and will appear in the upfield region of the spectrum.

Infrared (IR) Spectroscopy

IR spectroscopy is a valuable technique for identifying the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations.

Experimental Protocol: Acquiring IR Spectra

Sample Preparation (Attenuated Total Reflectance - ATR):

- Ensure the ATR crystal is clean by wiping it with a suitable solvent (e.g., isopropanol) and allowing it to dry completely.

- Place a small amount of the solid **4-Methyloxazol-5-amine** sample directly onto the ATR crystal.
- Apply pressure using the anvil to ensure good contact between the sample and the crystal.

Data Acquisition:

- Instrument: A Fourier-Transform Infrared (FT-IR) spectrometer.
- Spectral Range: 4000-400 cm^{-1} .
- Number of Scans: 16-32 scans.
- Resolution: 4 cm^{-1} .

IR Spectral Data (Predicted)

The IR spectrum of **4-Methyloxazol-5-amine** will exhibit characteristic absorption bands for the primary amine, the methyl group, and the oxazole ring.

Wavenumber (cm^{-1})	Intensity	Vibrational Mode	Assignment
3400-3300	Medium	N-H Asymmetric Stretch	Primary Amine
3300-3200	Medium	N-H Symmetric Stretch	Primary Amine
~2920	Weak-Medium	C-H Stretch	Methyl Group
~1640	Strong	N-H Bend (Scissoring)	Primary Amine
~1600	Medium	C=N Stretch	Oxazole Ring
~1500	Medium	C=C Stretch	Oxazole Ring
~1100	Strong	C-O Stretch	Oxazole Ring

The presence of two distinct N-H stretching bands is a hallmark of a primary amine.^[1] The C=N and C-O stretching frequencies are characteristic of the oxazole ring system.

Mass Spectrometry (MS)

Mass spectrometry is a powerful analytical technique that measures the mass-to-charge ratio (m/z) of ionized molecules. It provides information about the molecular weight and elemental composition of a compound and can be used to deduce its structure by analyzing its fragmentation patterns.

Experimental Protocol: Acquiring Mass Spectra

Method (Electron Ionization - EI):

- Introduce a small amount of the sample into the mass spectrometer, typically via a direct insertion probe or after separation by gas chromatography.
- The sample is vaporized and then bombarded with a high-energy electron beam (typically 70 eV).^[2]
- The resulting ions are accelerated and separated by a mass analyzer.

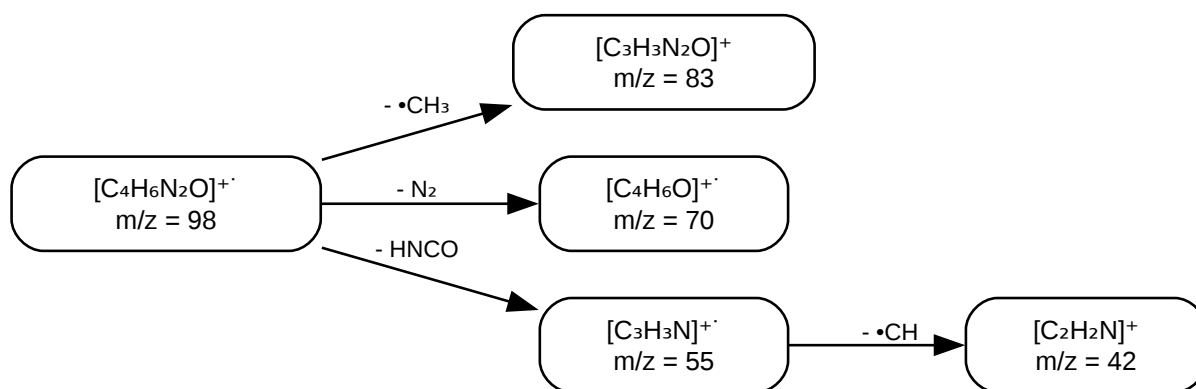
Mass Spectral Data (Predicted)

The mass spectrum of **4-Methyloxazol-5-amine** will show a molecular ion peak and several fragment ions.

m/z	Relative Intensity	Assignment	Rationale
98	High	$[M]^+$	Molecular ion ($C_4H_6N_2O$)
83	Medium	$[M - CH_3]^+$	Loss of a methyl radical
70	Medium	$[M - N_2]^+$ or $[M - CO]^+$	Loss of nitrogen or carbon monoxide from the ring
55	High	$[M - HNCO]^+$	Loss of isocyanic acid
42	High	$[C_2H_2N]^+$	Fragmentation of the oxazole ring

Fragmentation Pathway:

The fragmentation of **4-Methyloxazol-5-amine** under electron ionization is expected to proceed through several key pathways.



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Predicted fragmentation pathway of 4-Methyloxazol-5-amine.

The molecular ion at m/z 98 is expected to be prominent. A key fragmentation is the loss of a methyl radical to give an ion at m/z 83. The oxazole ring can undergo cleavage with the loss of stable neutral molecules like nitrogen (N_2) or carbon monoxide (CO), leading to a fragment at m/z 70. Another significant fragmentation pathway for amine-containing heterocycles is the loss of isocyanic acid ($HNCO$), resulting in an ion at m/z 55. Further fragmentation of this ion can lead to the species at m/z 42.

Conclusion

This technical guide provides a comprehensive overview of the expected spectroscopic data for **4-Methyloxazol-5-amine**. The predicted 1H NMR, ^{13}C NMR, IR, and MS data, along with the detailed experimental protocols and interpretation, serve as a valuable resource for researchers working with this compound. By understanding the characteristic spectroscopic signatures outlined in this guide, scientists can confidently verify the identity, purity, and structure of **4-Methyloxazol-5-amine**, ensuring the integrity of their research and development endeavors. The convergence of data from these orthogonal analytical techniques provides a high degree of confidence in the structural assignment.

References

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